

Personal protective equipment for handling D-Glucose-1,6-13C2

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Compound of Interest

Compound Name: D-Glucose-1,6-13C2

Cat. No.: B3427774

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Essential Safety and Handling Guide for D-Glucose-1,6-13C2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-Glucose-1,6-13C2**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring proper disposal.

Personal Protective Equipment (PPE)

When handling **D-Glucose-1,6-13C2**, appropriate personal protective equipment must be worn to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications & Notes
Eye/Face Protection	Safety glasses with side shields or safety goggles	Must conform to EN 166 (EU) or NIOSH (US) standards.[1] A face shield may be required for tasks with a high risk of splashing.
Hand Protection	Disposable nitrile gloves	Provides protection against incidental contact.[2] For prolonged contact, consider double-gloving or wearing more robust chemical-resistant gloves.
Body Protection	Laboratory coat	A fire-resistant lab coat is recommended.[1][3] Ensure it is clean and fully buttoned.
Respiratory Protection	N95 respirator or equivalent	Required when handling the powder in poorly ventilated areas or when dust formation is likely.[4]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **D-Glucose-1,6-13C2** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust particles.
- Preventing Dust Formation: This compound is a powder, and care should be taken to avoid generating dust. Combustible dust may form with further processing.
- Hygiene Measures: Practice good industrial hygiene. Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.

Storage:

- Conditions: Store in a tightly sealed container in a dry and well-ventilated place. Keep away from moisture and direct sunlight.
- Temperature: Room temperature storage is recommended.
- Incompatible Materials: Avoid contact with strong oxidizing agents.

Accidental Release Measures

In the event of a spill:

- Avoid Dust Generation: Do not use dry sweeping methods that could aerosolize the powder.
- Containment: Carefully sweep or shovel the spilled material into a suitable, labeled container for disposal.
- Ventilation: Ensure the area is well-ventilated.
- PPE: Wear the appropriate personal protective equipment as outlined above during cleanup.

Disposal Plan

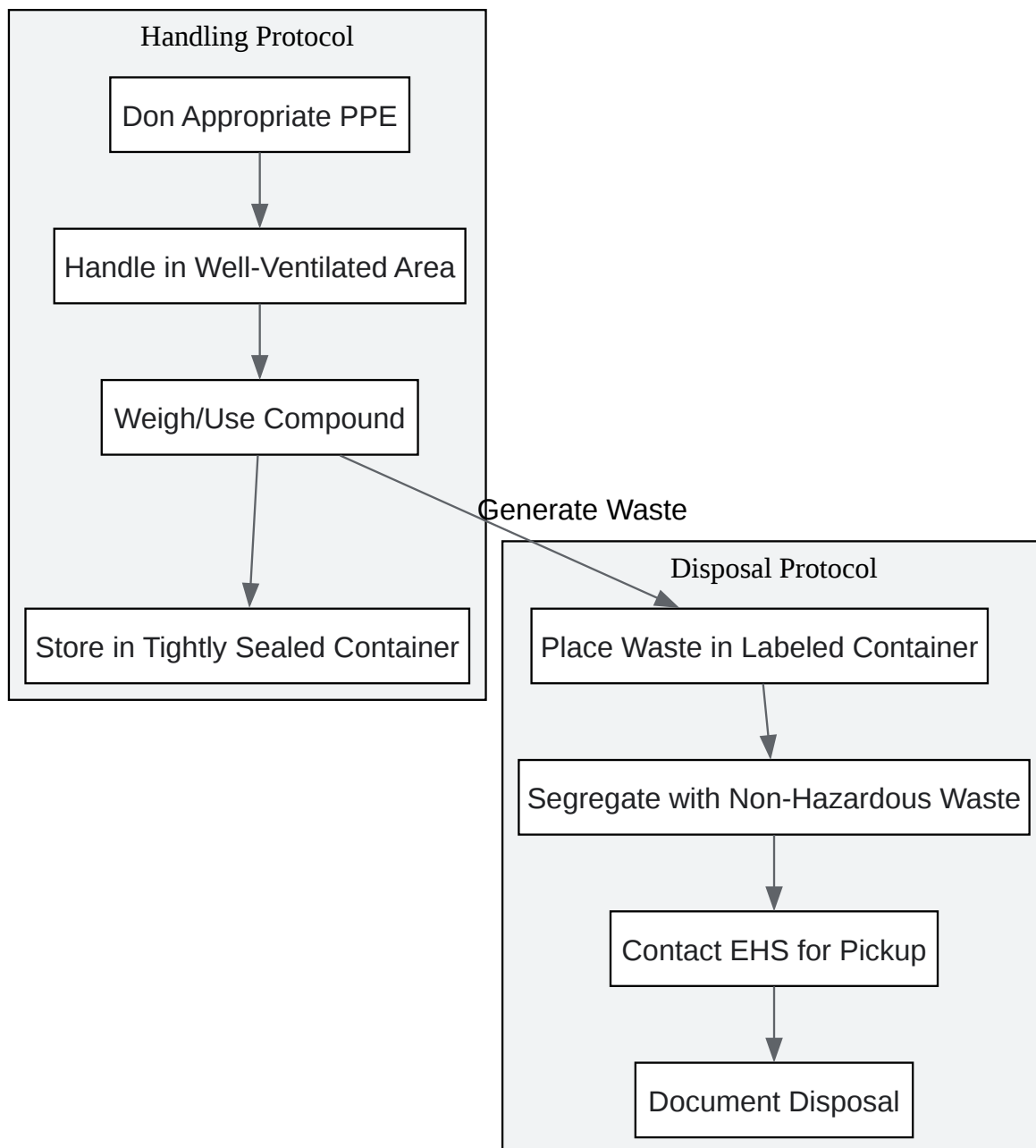
D-Glucose-1,6-13C2 is not classified as a hazardous substance, but it should be disposed of as chemical waste.

Step-by-Step Disposal Protocol:

- Containerization: Place the waste **D-Glucose-1,6-13C2** in a clearly labeled and sealed container. The label should include the full chemical name.
- Waste Segregation: Store the waste container with other non-hazardous solid chemical waste.
- Professional Disposal: Arrange for a licensed professional waste disposal service to collect and dispose of the chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.

- Documentation: Maintain a record of the disposed chemical, including the quantity and date of disposal, in your laboratory's chemical inventory or waste log.

Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **D-Glucose-1,6-13C2**.

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